

Safe Disposal of HIV-1 Inhibitor-79: A Procedural Guide

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Compound of Interest

Compound Name: *HIV-1 inhibitor-79*

Cat. No.: *B15566070*

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This document provides essential safety and logistical information for the proper disposal of **HIV-1 inhibitor-79**, a potent antiretroviral compound. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard regulations for chemical and biological waste.

Compound Activity Data

HIV-1 inhibitor-79 (also known as Compound 3k) is a highly effective inhibitor of HIV-1 and its common mutant strains. While it exhibits low cytotoxicity, its potent biological activity necessitates careful handling and disposal. The table below summarizes its key quantitative data.^[1]

Metric	Target	Value
IC50	HIV-1 (Wild Type)	1.9 nM
K103 Mutant	1.9 nM	
L100I Mutant	8.7 nM	
E138K Mutant	11 nM	
HIV-1 Reverse Transcriptase	25 nM	
EC50	HIV-2	6.14 µM
CC50	Cytotoxicity	21.95 µM
SI	Selectivity Index	11478

Disposal Protocol: Step-by-Step

This protocol outlines the recommended procedure for the disposal of **HIV-1 inhibitor-79**, including pure compound and contaminated materials.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.[\[2\]](#)[\[3\]](#)

2. Decontamination of Spills:

- In case of a spill, absorb the material with an inert absorbent material (e.g., paper towel).
- Disinfect the area with a 10% bleach solution or another appropriate laboratory disinfectant. [\[4\]](#) Allow for a suitable contact time as specified by the disinfectant manufacturer.[\[4\]](#)
- All materials used for spill cleanup should be treated as hazardous waste.[\[4\]](#)

3. Disposal of Pure Compound (Unused):

- Unused or expired **HIV-1 inhibitor-79** should be disposed of as chemical waste.

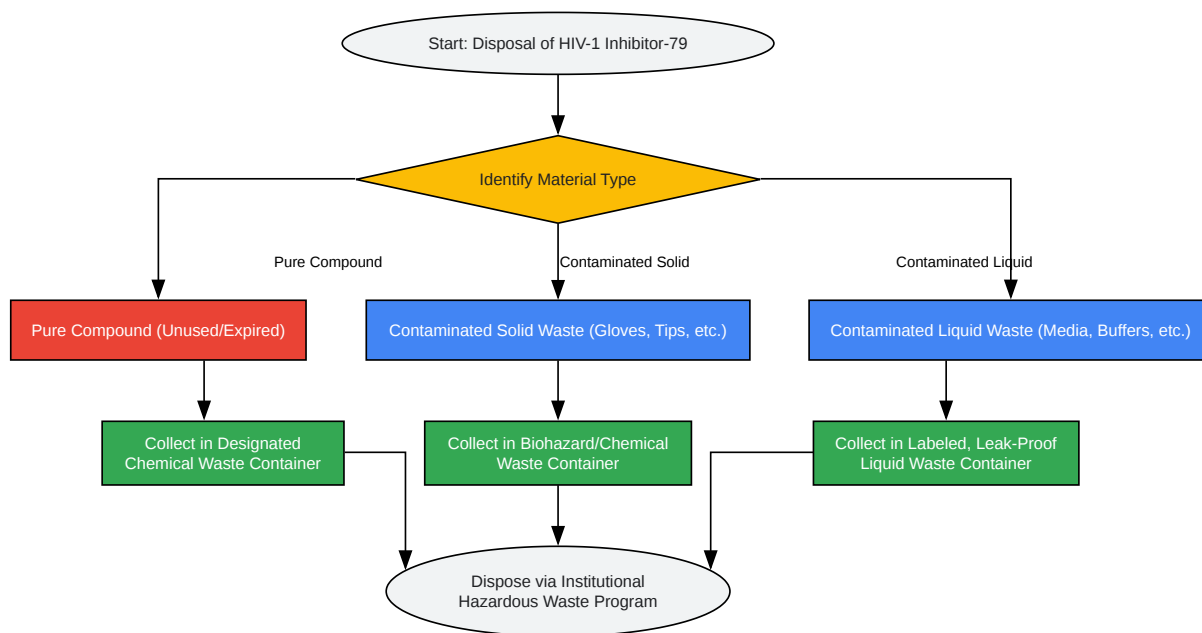
- Do not dispose of it down the drain or in the regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.[3]

4. Disposal of Contaminated Materials:

- Solid Waste: All materials that have come into contact with **HIV-1 inhibitor-79**, such as pipette tips, gloves, and culture plates, should be collected in a designated hazardous waste container.
- Liquid Waste: Liquid waste containing **HIV-1 inhibitor-79** should be collected in a clearly labeled, leak-proof hazardous waste container. Chemical inactivation may be a viable option depending on the nature of the waste. Studies have shown that chlorine dioxide can effectively inactivate HIV-1.[5][6]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **HIV-1 inhibitor-79** and related materials.



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